

Comparative Reactivity Guide: 1-(3-Fluoro-5-methylphenyl)ethan-1-amine Isomers

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Compound of Interest

Compound Name: 1-(3-Fluoro-5-methylphenyl)ethan-1-amine

CAS No.: 1270461-30-7

Cat. No.: B1396129

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Executive Summary & Compound Profile

1-(3-Fluoro-5-methylphenyl)ethan-1-amine (CAS: 1270461-30-7) represents a specialized class of chiral benzylic amines used as "magic bullet" scaffolds in medicinal chemistry. The specific substitution pattern—a fluorine at position 3 and a methyl group at position 5—offers a unique electronic and steric profile that distinguishes it from more common analogs like 3,5-difluoro or 3,5-dimethyl derivatives.

This guide objectively compares the reactivity, synthesis, and resolution of its stereoisomers, providing actionable protocols for accessing the (R)- and (S)-enantiomers with high optical purity.

Chemical Identity[1][2][3][4]

- IUPAC Name: **1-(3-Fluoro-5-methylphenyl)ethan-1-amine**[1]
- Molecular Formula: C

H

FN[2][3][4]

- Molecular Weight: 153.20 g/mol [4]
- Key Isomers: (1R)-enantiomer and (1S)-enantiomer.

Electronic & Structural Analysis: The "Push-Pull" Effect

The reactivity of the amine nitrogen is governed by the electronic nature of the aryl ring. The 3-fluoro-5-methyl substitution creates a distinct electronic environment compared to standard building blocks.

Feature	3-Fluoro Substituent	5-Methyl Substituent	Net Effect on Amine (Benzylic Position)
Electronic Effect	Inductive Withdrawal (-I)	Inductive Donation (+I)	Modulated Electron Density: The withdrawing F atom lowers the pKa slightly compared to unsubstituted benzylamine, but the Me group partially compensates.
Hammett Constants ()	+0.34 (Withdrawing)	-0.07 (Donating)	: The ring is overall electron-deficient, making the amine less basic than non-fluorinated analogs but more nucleophilic than bis-CF analogs.
Metabolic Stability	Blocks metabolic oxidation	Blocks metabolic oxidation	High Stability: Both meta-positions are blocked, preventing facile CYP450 hydroxylation at the ring's most reactive sites.

Implication for Reactivity:

- **Nucleophilicity:** The amine is sufficiently nucleophilic for standard acylations and alkylations but may require slightly longer reaction times in S

Ar reactions compared to electron-rich benzylamines.

- Salt Formation: Forms stable, crystalline salts with chiral acids (tartaric, mandelic), facilitating classical resolution.

Comparative Synthesis & Resolution Strategies

Accessing the pure isomers requires choosing between biocatalytic and chemical routes. The choice depends on scale and required purity.

Strategy A: Biocatalytic Transamination (Recommended for High ee)

This method utilizes

-transaminases (specifically variants like ATA117) to convert the corresponding ketone directly to the chiral amine.

- Mechanism: Asymmetric transfer of an amino group from an achiral donor (isopropylamine) to the ketone.
- Selectivity: Highly (R)-selective for 3,5-disubstituted acetophenones.
- Pros: 100% theoretical yield (unlike kinetic resolution), >99% ee, Green chemistry.
- Cons: Requires enzyme screening; substrate inhibition at high concentrations.

Strategy B: Lipase-Catalyzed Kinetic Resolution

Uses a lipase (e.g., *Candida antarctica* Lipase B, CAL-B) to selectively acylate one enantiomer of the racemic amine.

- Mechanism: The enzyme preferentially acylates the (R)-amine, leaving the (S)-amine free (or vice versa depending on the acyl donor).
- Selectivity: High () for benzylic amines.
- Pros: Cheap, robust, no cofactor recycling needed.

- Cons: Max 50% yield for the desired enantiomer; requires separation of amide and amine.

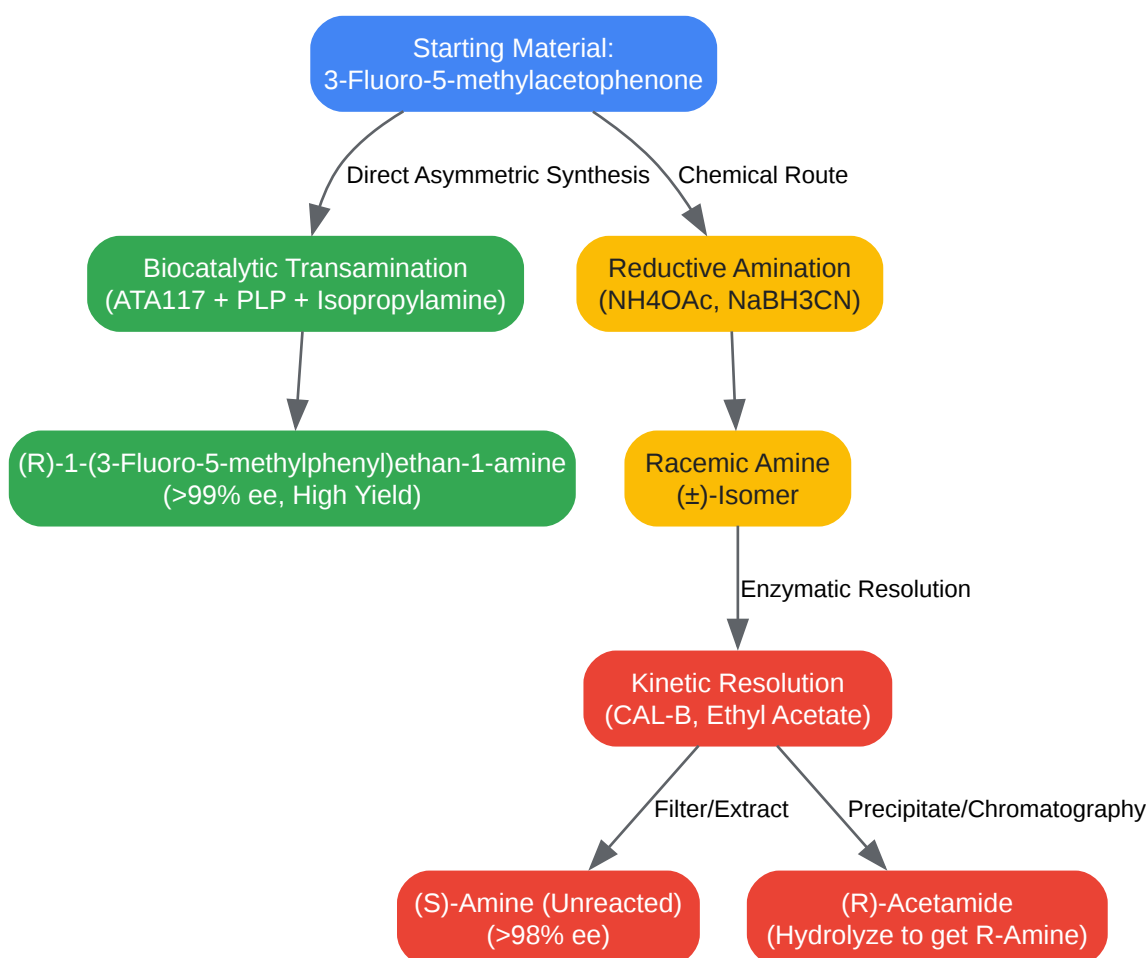
Strategy C: Classical Chemical Resolution

Formation of diastereomeric salts using chiral acids.[5]

- Resolving Agents: (L)-Tartaric acid or (S)-Mandelic acid.
- Pros: Scalable to kilograms without specialized biotech equipment.
- Cons: Labor-intensive crystallization cycles; lower atom economy.

Visualizing the Resolution Pathways

The following diagram illustrates the decision logic and workflow for accessing both isomers.



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Caption: Comparative workflow for accessing (R) and (S) isomers via Transamination (Green) vs. Kinetic Resolution (Red).

Experimental Protocols

Protocol 1: Biocatalytic Synthesis of the (R)-Isomer

Based on optimized protocols for 3,5-disubstituted acetophenones (e.g., 3,5-bis(trifluoromethyl) analogs).

Reagents:

- Substrate: 3-Fluoro-5-methylacetophenone (50 mM)
- Enzyme:
 - Transaminase (ATA117 or equivalent commercial variant)
- Amine Donor: Isopropylamine (1 M, pH 7.5)
- Cofactor: Pyridoxal-5'-phosphate (PLP, 1 mM)
- Buffer: Tris-HCl (100 mM, pH 7.5)

Procedure:

- Preparation: Dissolve the ketone substrate in DMSO (5% v/v final concentration).
- Reaction: Add the substrate solution to the Tris-HCl buffer containing PLP and Isopropylamine.
- Initiation: Add the Transaminase enzyme preparation (lyophilized powder or whole cells).
- Incubation: Shake at 30°C, 150 rpm for 24 hours.
- Workup: Basify reaction mixture to pH 12 with NaOH (10 M). Extract 3x with Ethyl Acetate.
- Purification: Dry organic layer over Na

SO

, concentrate, and purify via Kugelrohr distillation or column chromatography (DCM/MeOH 9:1).

Expected Outcome: >90% Conversion, >99% ee (R)-isomer.

Protocol 2: Classical Resolution of the Racemate

Standard protocol for benzylic amines.

Reagents:

- Substrate: Racemic **1-(3-Fluoro-5-methylphenyl)ethan-1-amine** (10 mmol)
- Resolving Agent: (L)-(+)-Tartaric acid (10 mmol)
- Solvent: Ethanol/Water (9:1 mixture)

Procedure:

- Salt Formation: Dissolve the racemic amine in hot Ethanol/Water. Add (L)-Tartaric acid slowly.
- Crystallization: Allow the solution to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Filtration: Collect the crystals (typically the (R)-amine-(L)-tartrate salt crystallizes first for this class).
- Recrystallization: Recrystallize the salt from Ethanol until constant melting point and optical rotation are achieved.
- Liberation: Treat the salt with 1M NaOH and extract with MTBE to yield the free chiral amine.

Comparative Data Summary

The following table summarizes the performance of different methods for this specific scaffold class.

Parameter	Biocatalytic (ATA117)	Kinetic Resolution (CAL-B)	Chemical Resolution (Tartaric Acid)
Target Isomer	(R)-Selective	(S)-Amine + (R)- Amide	(R) or (S) (Agent dependent)
Yield	High (85-95%)	Max 50% (per isomer)	30-40% (per isomer)
Enantiomeric Excess (ee)	>99%	>98% (S), >95% (R)	>99% (after recrystallization)
Atom Economy	High	Medium	Low
Scalability	Medium (Enzyme cost)	High	Very High
Cost Efficiency	Best for high-value targets	Good for gram-scale	Best for kg-scale

References

- Biocatalytic Transamination of 3,5-Disubstituted Acetophenones
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 - Title: Dynamic Kinetic Resolution-Enabled Highly Stereoselective Nucleophilic Fluoroalkyl
 - Source: Organic Letters, 2022.
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- Chemical Synthesis of Chiral Benzylic Amines

- Title: Preparation of Enantiomerically Enriched (1S)-1-Phenylpropan-1-amine Hydrochloride.
- Source: Organic Syntheses, 2008.
- URL: [\[Link\]](#)
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 - Title: **1-(3-Fluoro-5-methylphenyl)ethan-1-amine** (CAS 1270461-30-7).[\[1\]](#)
 - Source: BLD Pharm & PubChem.
 - URL: [\[Link\]](#)

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